

troubleshooting Dasa-58 solubility and stability issues

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Compound of Interest

Compound Name: Dasa-58

Cat. No.: B15614701

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Dasa-58 Technical Support Center

Welcome to the **Dasa-58** Technical Support Center. This resource is designed to assist researchers, scientists, and drug development professionals in overcoming common challenges related to the solubility and stability of **Dasa-58**. Below you will find troubleshooting guides and frequently asked questions to ensure the successful execution of your experiments.

Frequently Asked Questions (FAQs)

Q1: What is **Dasa-58** and what is its primary mechanism of action?

A1: **Dasa-58** is a potent and specific small molecule activator of Pyruvate Kinase M2 (PKM2). [1][2][3] Its primary mechanism of action is to promote the tetrameric, active state of PKM2.[4] [5] This activation can reverse the Warburg effect by shifting cancer cell metabolism from aerobic glycolysis back towards oxidative phosphorylation. In inflammatory cells like macrophages, **Dasa-58**-mediated PKM2 activation has been shown to suppress the induction of HIF-1 α and the production of pro-inflammatory cytokines such as IL-1 β by inhibiting glycolysis.[1][6]

Q2: I am observing precipitation of **Dasa-58** in my cell culture media. What could be the cause?

A2: Precipitation in aqueous-based cell culture media is a common issue due to **Dasa-58**'s poor water solubility.^[1] This can be caused by:

- High final concentration: The concentration of **Dasa-58** in your final culture medium may exceed its solubility limit.
- Improper dilution: Adding a concentrated DMSO stock directly to the aqueous medium without proper mixing can cause the compound to crash out.
- Low serum concentration: Fetal Bovine Serum (FBS) and other serum components can help to maintain the solubility of hydrophobic compounds. Low-serum or serum-free conditions can exacerbate precipitation.

Q3: My **Dasa-58** solution in DMSO appears cloudy. What should I do?

A3: A cloudy DMSO solution can indicate several issues:

- Moisture absorption: DMSO is hygroscopic and can absorb moisture from the air, which significantly reduces the solubility of **Dasa-58**.^{[1][7]} Always use fresh, anhydrous DMSO.
- Incomplete dissolution: The compound may not be fully dissolved. Gentle warming and sonication can aid in dissolution.^[8]
- Degradation: While less common for stock solutions stored correctly, degradation could be a factor if the stock is old or has been stored improperly.

Q4: How should I properly store **Dasa-58** to ensure its stability?

A4: Proper storage is critical for maintaining the integrity of **Dasa-58**. Refer to the table below for recommended storage conditions. To avoid repeated freeze-thaw cycles, it is highly recommended to aliquot stock solutions into single-use volumes.^[1]

Troubleshooting Guides

Issue 1: Inconsistent experimental results with **Dasa-58**.

- Possible Cause: Variability in the preparation of **Dasa-58** working solutions.

- Troubleshooting Steps:
 - Standardize Solution Preparation: Follow a consistent, validated protocol for preparing your **Dasa-58** solutions for every experiment.
 - Use Fresh DMSO: Always use fresh, high-quality, anhydrous DMSO to prepare your stock solution to avoid solubility issues caused by moisture absorption.[\[1\]](#)[\[7\]](#)
 - Serial Dilutions: When preparing working concentrations, perform serial dilutions in your cell culture medium or experimental buffer. Avoid adding a small volume of highly concentrated DMSO stock directly into a large volume of aqueous solution.
 - Verify Final Concentration: If possible, use an analytical method such as HPLC to confirm the final concentration of **Dasa-58** in your working solution.

Issue 2: Low potency or lack of expected biological effect.

- Possible Cause: Degradation of **Dasa-58** due to improper storage or handling.
- Troubleshooting Steps:
 - Check Storage Conditions: Ensure that both the powder form and stock solutions have been stored at the recommended temperatures (see table below).
 - Avoid Repeated Freeze-Thaw Cycles: Aliquot stock solutions to minimize the number of times the main stock is subjected to temperature changes.[\[1\]](#)
 - Prepare Fresh Working Solutions: For in vivo experiments, it is recommended to prepare the formulation fresh on the day of use.[\[7\]](#) For in vitro assays, prepare working dilutions from a fresh aliquot of the stock solution.
 - Purchase a New Batch: If you suspect degradation, it is best to obtain a new vial of the compound.

Data Presentation

Table 1: Dasa-58 Solubility

Solvent	Solubility	Molar Concentration (mM)	Notes
DMSO	91 mg/mL[1]	200.64	Use of fresh, anhydrous DMSO is critical as moisture can reduce solubility. [1]
DMSO	≥ 35 mg/mL[2][7]	77.17	Saturation may not have been reached.
DMSO	84 mg/mL[8]	185.21	Sonication is recommended to aid dissolution.[8]
DMSO	30 mg/mL[3]	66.18	
Water	Insoluble[1]	-	
Ethanol	Insoluble[1]	-	
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.08 mg/mL[7]	4.59	Clear solution for in vivo use. Prepare by adding solvents sequentially.[7]
10% DMSO, 40% PEG300, 5% Tween 80, 45% Saline	3.3 mg/mL[8]	7.28	Sonication is recommended.[8]

Table 2: Dasa-58 Stability and Storage

Form	Storage Temperature	Duration	Notes
Powder	-20°C	3 years[1][8]	Aliquot to avoid repeated freeze-thaw cycles.[1]
Powder	4°C	2 years[7]	
In Solvent (DMSO)	-80°C	1 year[1][8]	
In Solvent (DMSO)	-80°C	2 years[7]	
In Solvent (DMSO)	-20°C	1 month[1]	
In Solvent (DMSO)	-20°C	1 year[7]	

Experimental Protocols

Protocol 1: Preparation of Dasa-58 Stock Solution (100 mM in DMSO)

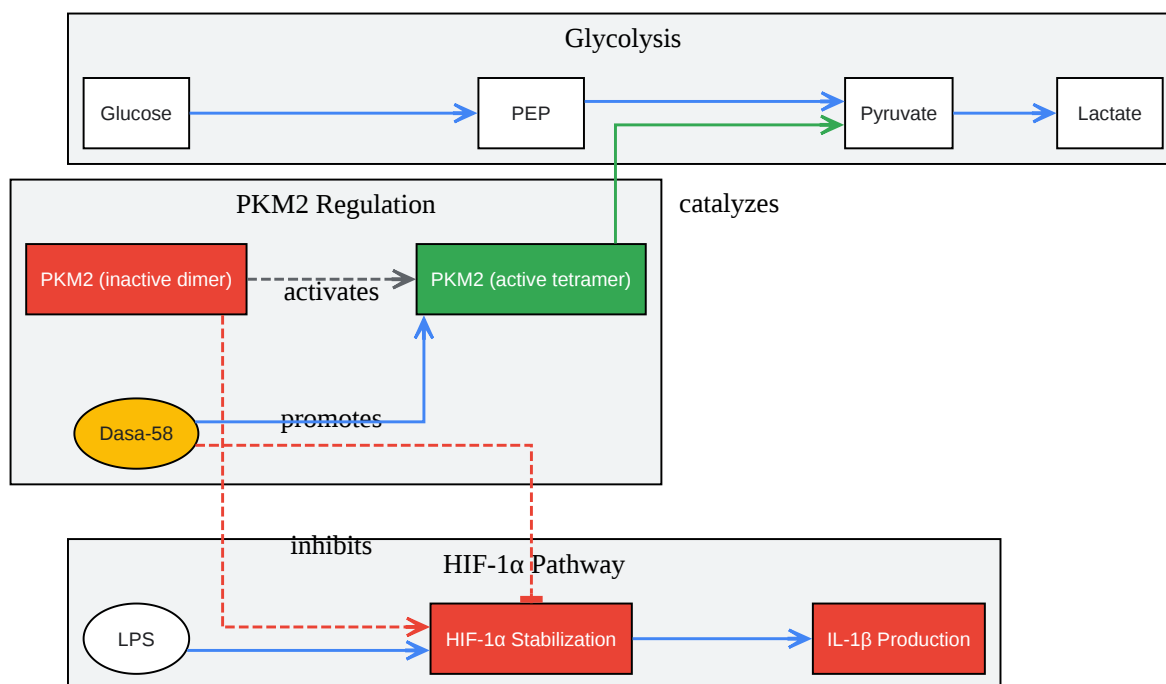
- Materials: **Dasa-58** powder, anhydrous DMSO, sterile microcentrifuge tubes.
- Calculation: **Dasa-58** has a molecular weight of 453.53 g/mol . To prepare a 100 mM stock solution, you will need 45.35 mg of **Dasa-58** per 1 mL of DMSO.
- Procedure: a. Weigh out the required amount of **Dasa-58** powder in a sterile microcentrifuge tube. b. Add the calculated volume of anhydrous DMSO. c. To aid dissolution, gently vortex the tube. If necessary, sonicate the solution in a water bath for a few minutes until the solution is clear.[8] d. Aliquot the stock solution into single-use volumes in sterile, light-protected tubes. e. Store the aliquots at -80°C for long-term storage.[1][7][8]

Protocol 2: Preparation of In Vivo Formulation (Clear Solution)

This protocol is adapted from formulations provided by suppliers and is intended for a final concentration of ≥ 2.08 mg/mL.[7]

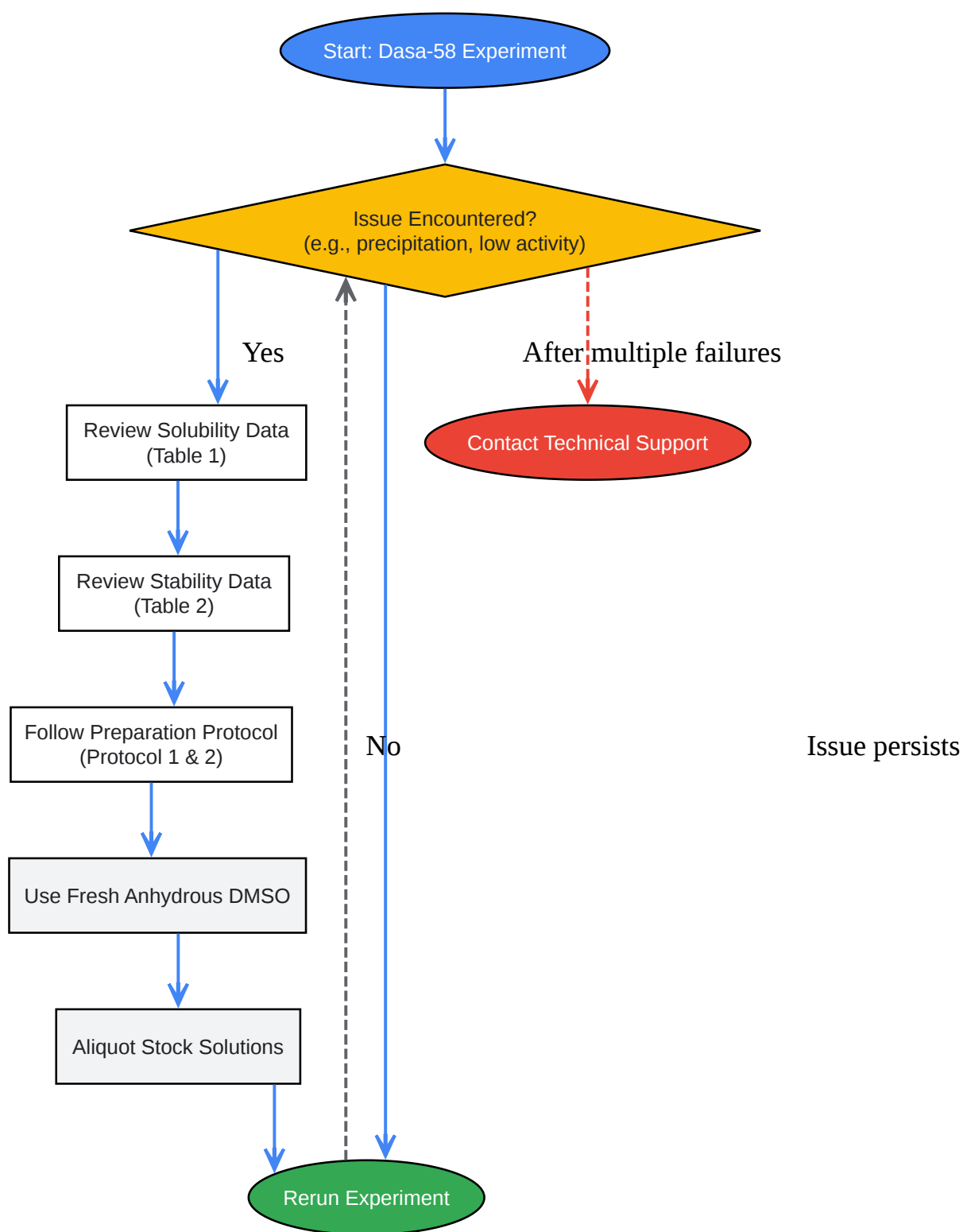
- Materials: **Dasa-58**, anhydrous DMSO, PEG300, Tween-80, Saline.
- Procedure: a. Prepare a concentrated stock solution of **Dasa-58** in DMSO (e.g., 20.8 mg/mL). b. In a sterile tube, add the required volume of the DMSO stock solution (10% of the final volume). c. Sequentially add the other solvents, ensuring the solution is mixed and clear after each addition. d. Add PEG300 to a final concentration of 40%. Mix thoroughly. e. Add Tween-80 to a final concentration of 5%. Mix thoroughly. f. Add Saline to bring the solution to the final volume (45%). Mix thoroughly. g. This formulation should be prepared fresh on the day of use.[7]

Visualizations



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Caption: **Dasa-58** signaling pathway.



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Caption: Troubleshooting workflow for **Dasa-58**.

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